

Introduction: The Strategic Importance of Ethyl Difluoroacetate

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Compound of Interest

Compound Name: *Ethyl difluoroacetate*

Cat. No.: *B1583515*

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Ethyl difluoroacetate (EDFA) is a colorless liquid with the chemical formula $\text{F}_2\text{CHCO}_2\text{C}_2\text{H}_5$. It is a crucial building block in modern organic synthesis, primarily valued for its ability to introduce the difluoromethyl (CF_2H) or difluoroacetate moiety into complex molecules.^[1] The strategic incorporation of fluorine atoms can dramatically alter a molecule's physicochemical properties, a phenomenon well-documented as the 'fluorine effect'.^[2]

In medicinal chemistry and agrochemical development, the difluoromethyl group is a key pharmacophore. It often serves as a bioisosteric replacement for hydroxyl (-OH) or thiol (-SH) groups, or even a hydrogen atom, while significantly enhancing metabolic stability, binding affinity to biological targets, and modulating lipophilicity and bioavailability.^{[2][3]} This makes **ethyl difluoroacetate** an indispensable reagent in the design of next-generation pharmaceuticals and crop protection agents.^{[2][4]}

Commercial Availability and Procurement

Ethyl difluoroacetate is readily available from a wide range of chemical suppliers, catering to needs from laboratory-scale research to bulk industrial manufacturing. Purity levels are typically high, ensuring reproducibility in sensitive synthetic applications.

Data Presentation: Commercial Suppliers and Typical Specifications

Supplier	Typical Assay/Purity	Common Packaging Sizes
Sigma-Aldrich (Merck)	≥97%	5g, 25g, 100g
Thermo Fisher Scientific	≥98%	5g, 25g, 100g[5]
TCI Chemicals	>98.0% (GC)	5g, 25g, 100g, 500g[6]
Matrix Scientific	N/A	100g, 500g, 1kg[7]
Gujarat Fluorochemicals Ltd.	≥98%	1kg, 5kg, 10kg, 25kg, 1 MT[8]
Chem-Impex	N/A	25g, 100g, 250g, 1kg, 5kg[1]

Note: This table is representative and not exhaustive. Researchers should always request lot-specific Certificates of Analysis for precise purity data.

Procurement for research purposes is straightforward through the suppliers' online catalogs. For bulk quantities, contacting manufacturers like Gujarat Fluorochemicals Limited (GFL) directly is advisable.[8][9] Pricing varies significantly based on quantity, with prices per gram decreasing substantially at larger scales.[7][10]

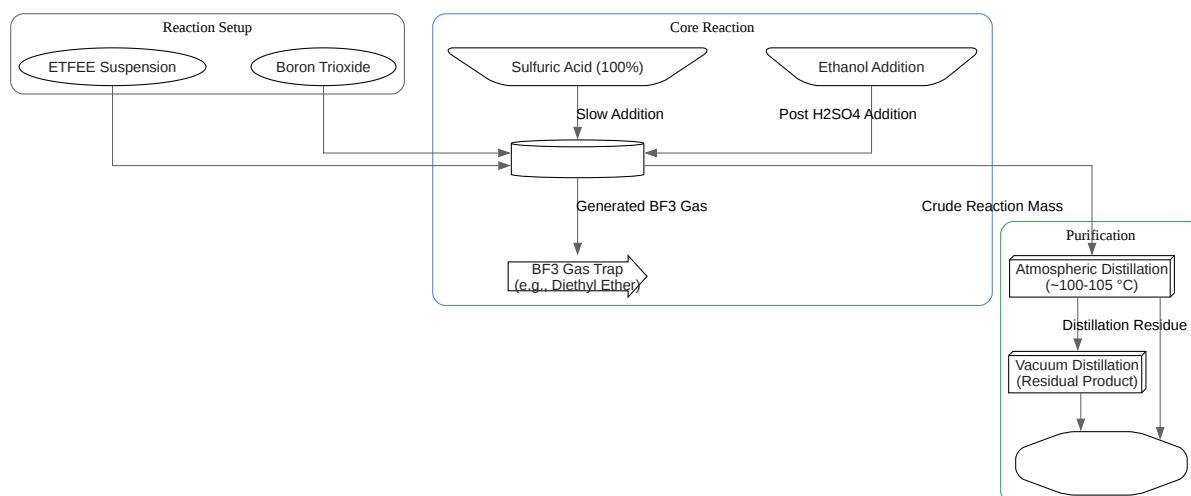
Synthesis Protocols: An Overview

While commercially available, understanding the synthesis of **ethyl difluoroacetate** is valuable for process development and derivative synthesis. Several methods have been reported in patent literature, often focusing on industrial viability and yield optimization.

Experimental Protocol: Synthesis from 1,1,2,2-Tetrafluoro-1-Ethoxy Ethane (ETFEE)

This method, adapted from patent literature, provides an industrially relevant route that avoids the generation of toxic by-products like SiF₄.[11][12] The causality behind using an acidic oxide like Boron trioxide is to facilitate the reaction while generating a commercially useful by-product (BF₃).

Mandatory Visualization: Synthesis Workflow

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Caption: Workflow for the synthesis of **Ethyl Difluoroacetate**.

Step-by-Step Methodology:

- Preparation: In a suitable autoclave reactor, prepare a suspension of 1,1,2,2-tetrafluoro-1-ethoxy ethane (ETFEE) and boron trioxide (B₂O₃).[11]

- Acid Addition: Slowly add 100% sulfuric acid to the suspension. The reaction is exothermic and generates Boron trifluoride (BF_3) gas, which must be safely vented and absorbed in an appropriate organic solvent (e.g., diethyl ether) in a separate, cooled vessel.[11]
- Ethanol Addition: After the sulfuric acid addition is complete, add ethanol to the reaction mass.[11]
- Reaction Completion: Allow the reaction to proceed to completion. The reaction time is significantly reduced compared to older methods.[12]
- Purification (Atmospheric Distillation): The crude reaction mass is first subjected to atmospheric distillation. The fraction collected between 100-105 °C contains the **ethyl difluoroacetate** product.[11]
- Purification (Vacuum Distillation): To recover any residual product from the distillation pot, a subsequent vacuum distillation is performed.[11] This two-step purification ensures a high isolated yield of the final product.

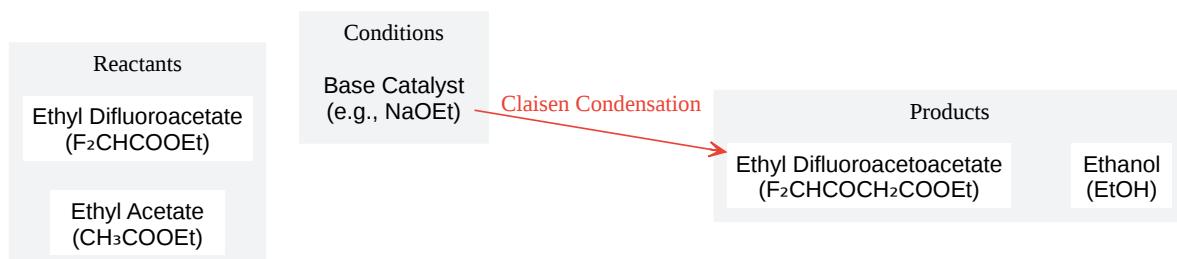
Core Applications & Reaction Mechanisms

Ethyl difluoroacetate is a versatile reagent. Its primary utility lies in its role as a precursor to the difluoroacetyl group in Claisen condensations and as a source of the difluoromethyl radical in copper-catalyzed reactions.

Key Reaction: Claisen Condensation for Agrochemical Intermediates

A prominent application of **ethyl difluoroacetate** is its reaction with ethyl acetate in a Claisen condensation to form ethyl difluoroacetoacetate.[13] This product is a critical intermediate for synthesizing various succinate dehydrogenase inhibitor (SDHI) fungicides, such as fluxapyroxad and bixafen.[13]

Mandatory Visualization: Claisen Condensation Pathway



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Caption: Synthesis of Ethyl Difluoroacetoacetate via Claisen Condensation.

The mechanism involves the deprotonation of ethyl acetate by a strong base (like sodium ethoxide) to form an enolate, which then acts as a nucleophile, attacking the carbonyl carbon of **Ethyl difluoroacetate**. The subsequent loss of an ethoxide leaving group yields the final β -keto ester product. The choice of a solid base catalyst in a fixed-bed reactor represents a process innovation for improved yield and environmental performance.[13]

Key Reaction: Copper-Catalyzed Difluoroalkylation

In medicinal chemistry, radical reactions are powerful tools. Ethyl bromodifluoroacetate (a derivative easily prepared from EDFA) is widely used in copper-catalyzed reactions to introduce the $-CF_2COOEt$ group onto alkenes and alkynes.[14] The reaction is initiated by the formation of a difluoroalkyl radical ($\bullet CF_2COOEt$) through a single-electron transfer from a Cu(I) species. This radical then adds across the double or triple bond, leading to the formation of new carbon-carbon bonds.[14]

Safety, Handling, and Storage

Ethyl difluoroacetate is a hazardous chemical and must be handled with appropriate precautions. It is classified as a flammable liquid and vapor, and it causes severe skin burns and eye damage.[15]

Data Presentation: Hazard Identification

Hazard Class	GHS Classification	Signal Word	Hazard Statements
Flammability	Flammable Liquid, Category 3	Danger	H226: Flammable liquid and vapor[15]
Corrosivity	Skin Corrosion/Irritation, Category 1B/1C	Danger	H314: Causes severe skin burns and eye damage[15]
Eye Damage	Serious Eye Damage/Irritation, Category 1	Danger	H318: Causes serious eye damage[16]

Self-Validating Protocol: Safe Handling and Storage

- Engineering Controls: Always handle **ethyl difluoroacetate** inside a certified chemical fume hood to avoid inhalation of vapors. Use explosion-proof electrical, ventilating, and lighting equipment due to its flammability.[6] Safety showers and eyewash stations must be readily accessible.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.
 - Skin Protection: Wear suitable protective gloves (e.g., nitrile) and chemical-resistant clothing to prevent skin contact.[15]
 - Respiratory Protection: If working outside a fume hood or in case of a spill, use a NIOSH-approved respirator with an appropriate cartridge.
- Storage: Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and strong oxidizing agents.[17] Keep the container tightly closed. Storage at 2-8°C is often recommended.[10]
- Spill & Disposal: In case of a spill, remove all sources of ignition and absorb with an inert material.[15] Dispose of the chemical and contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter the environment.

Physicochemical and Spectral Data

Accurate characterization is the cornerstone of chemical research. The following data provides a baseline for the identification and quality control of **ethyl difluoroacetate**.

Data Presentation: Key Properties

Property	Value	Source(s)
CAS Number	454-31-9	[16] [17]
Molecular Formula	C ₄ H ₆ F ₂ O ₂	[16]
Molecular Weight	124.09 g/mol	[10]
Appearance	Colorless to light brown clear liquid	[17]
Boiling Point	99.2 °C (lit.)	[10]
Density	1.18 g/mL at 25 °C (lit.)	[10]
Refractive Index	n _{20/D} 1.347 (lit.)	
Flash Point	25 °C	[10]
Water Solubility	Slightly soluble	[10] [17]

Spectral Information: Definitive structural confirmation is achieved through spectroscopic methods.

- ¹H NMR: The proton NMR spectrum is characterized by a triplet corresponding to the methyl protons (-CH₃), a quartet for the methylene protons (-OCH₂-), and a triplet for the alpha-proton (-CHF₂-), split by the two adjacent fluorine atoms.[\[18\]](#)
- ¹³C NMR: The carbon spectrum provides signals for the methyl, methylene, carbonyl, and the characteristic triplet for the difluoromethyl carbon due to C-F coupling.
- ¹⁹F NMR: The fluorine NMR shows a doublet, corresponding to the two equivalent fluorine atoms coupled to the alpha-proton.

- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available for fragmentation pattern analysis.[16][19]
- Infrared (IR) Spectroscopy: The IR spectrum shows a strong characteristic absorption for the C=O (ester) stretch.[16]

Authoritative spectral data can be accessed through public databases such as the NIST WebBook[19], PubChem[16], and ChemicalBook[18].

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